Spectroscopic Characterization of 2-Bromo-5-methoxybenzene-1-sulfonamide: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-5-methoxybenzene-1-sulfonamide*
CAS No.:	*749253-03-0*
Cat. No.:	*B1439786*

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Introduction

In the landscape of drug discovery and materials science, the precise structural elucidation of novel chemical entities is a cornerstone of successful research and development. **2-Bromo-5-methoxybenzene-1-sulfonamide**, a substituted aromatic sulfonamide, represents a scaffold of significant interest due to the prevalence of the sulfonamide functional group in a wide array of therapeutic agents. The interplay between the electron-withdrawing sulfonyl group and the electron-donating methoxy group, further modulated by the inductive and steric effects of the bromine atom, creates a unique electronic and steric environment. This guide provides an in-depth analysis of the spectroscopic data for **2-Bromo-5-methoxybenzene-1-sulfonamide**, offering a foundational reference for researchers engaged in its synthesis, characterization, or application.

This document moves beyond a simple recitation of data. As a self-validating system, it explains the causality behind the expected spectroscopic signals, grounding the interpretation

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in the fundamental principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS). While experimental data for this specific molecule is not widely published, this guide leverages high-fidelity predictive models and data from structurally analogous compounds to provide a robust and scientifically-grounded characterization.

Molecular Structure and Key Properties

The foundational step in any spectroscopic analysis is a thorough understanding of the molecule's structure.

Property	Value	Source
Molecular Formula	$C_7H_8BrNO_3S$	[1][2]
Molecular Weight	266.11 g/mol	[2]
CAS Number	749253-03-0	[2]
SMILES	COC1=CC(=C(C=C1)Br)S(=O)(=O)N	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Bromo-5-methoxybenzene-1-sulfonamide**, both ^1H and ^{13}C NMR provide unambiguous confirmation of its substitution pattern.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR data is critical for accurate structural assignment.

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). The choice of solvent is critical; DMSO-d_6 is often preferred for sulfonamides as the amide protons ($-SO_2NH_2$) are more likely to be observed as they exchange less rapidly than in protic solvents.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.

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- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (typically 0-12 ppm), and a relaxation delay of 1-2 seconds.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the low natural abundance of the ^{13}C isotope (1.1%), a greater number of scans and a longer acquisition time are required.[3][4]

^{1}H NMR Spectral Data (Predicted)

The proton NMR spectrum is characterized by distinct signals for the aromatic protons, the methoxy group, and the sulfonamide protons.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale
H-6	~ 7.8 - 8.0	d	1H	J ≈ 8.5 - 9.0	Deshielded by the ortho-sulfonamide group. Coupled to H-4.
H-4	~ 7.2 - 7.4	dd	1H	J ≈ 8.5 - 9.0, J ≈ 2.5 - 3.0	Coupled to both H-6 (ortho) and H-3 (meta).
H-3	~ 7.0 - 7.2	d	1H	J ≈ 2.5 - 3.0	Shielded by the ortho-methoxy group. Coupled to H-4.
$-SO_2NH_2$	~ 5.0 - 7.0	br s	2H	N/A	Broad signal due to quadrupolar relaxation and potential exchange with trace water. Chemical shift is solvent-dependent.
$-OCH_3$	~ 3.8 - 3.9	s	3H	N/A	Typical range for an aryl methoxy

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		group. Singlet as there are no adjacent protons.

Causality Behind the Assignments: The sulfonamide group (-SO_2NH_2) is a powerful electron-withdrawing group, significantly deshielding the proton ortho to it (H-6), pushing its chemical shift downfield. Conversely, the methoxy group (-OCH_3) is an electron-donating group, which shields its ortho proton (H-3). The bromine atom's influence is primarily inductive, causing a moderate deshielding effect. The coupling patterns (doublet, doublet of doublets) are definitive for a 1,2,4-trisubstituted benzene ring.

^{13}C NMR Spectral Data (Predicted)

The proton-decoupled ^{13}C NMR spectrum will show seven distinct signals, corresponding to each unique carbon atom in the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C-5 (C-OCH_3)	~ 158 - 160	The carbon directly attached to the electron-donating methoxy group is significantly deshielded.
C-1 (C-SO_2NH_2)	~ 140 - 142	The ipso-carbon attached to the sulfonamide group.
C-6	~ 130 - 132	Aromatic CH carbon ortho to the sulfonamide group.
C-4	~ 120 - 122	Aromatic CH carbon.
C-2 (C-Br)	~ 115 - 118	The ipso-carbon attached to bromine, shielded by the "heavy atom effect".
C-3	~ 112 - 114	Aromatic CH carbon ortho to the methoxy group.
-OCH_3	~ 55 - 57	Typical chemical shift for a methoxy carbon.[5]

Infrared (IR) Spectroscopy

IR spectroscopy provides crucial information about the functional groups present in a molecule. The spectrum of **2-Bromo-5-methoxybenzene-1-sulfonamide** is dominated by absorptions from the sulfonamide and the substituted aromatic ring.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is most convenient. A small amount of the solid is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by grinding the sample with dry KBr and pressing it into a transparent disk.

- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer is used.

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- Acquisition: The spectrum is typically recorded from 4000 cm^{-1} to 400 cm^{-1}. A background spectrum is collected first and automatically subtracted from the sample spectrum.

Key IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Intensity	Rationale
3390 - 3330	N-H asymmetric stretch	Medium	Characteristic of the -NH_2 group of a primary sulfonamide.[6]
3280 - 3230	N-H symmetric stretch	Medium	Characteristic of the -NH_2 group of a primary sulfonamide.[6]
3100 - 3000	C-H aromatic stretch	Medium-Weak	Stretching vibrations of the C-H bonds on the benzene ring.
2980 - 2850	C-H aliphatic stretch	Medium-Weak	Stretching vibrations of the C-H bonds in the methoxy group.
1600 - 1580, 1500 - 1450	C=C aromatic ring stretch	Medium-Strong	Skeletal vibrations of the benzene ring.
1350 - 1310	S=O asymmetric stretch	Strong	One of the two most intense and characteristic peaks for a sulfonamide.[6]
1280 - 1240	C-O-C asymmetric stretch	Strong	Characteristic of an aryl ether (methoxy group).
1180 - 1140	S=O symmetric stretch	Strong	The second highly characteristic, strong peak for a sulfonamide.[6]
930 - 900	S-N stretch	Medium	Stretching vibration of the sulfur-nitrogen bond.[6]

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850 - 800	C-H out-of-plane bend	Strong	Bending associated with the aromatic C-H bonds, indicative of the substitution pattern.
600 - 500	C-Br stretch	Medium-Weak	Carbon-bromine stretching vibration.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering further confirmation of its structure.

Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample, dissolved in a suitable solvent like methanol or acetonitrile, is introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Ionization: Electrospray ionization (ESI) is a common soft ionization technique that typically generates the protonated molecule $[M+H]^+$ or other adducts.
- Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- Tandem MS (MS/MS): To study fragmentation, the parent ion of interest (e.g., $[M+H]^+$) is isolated, subjected to collision-induced dissociation (CID), and the resulting fragment ions are analyzed.

Predicted Mass Spectrum and Fragmentation

The molecular weight of **2-Bromo-5-methoxybenzene-1-sulfonamide** is 266.11 g/mol . Due to the isotopic distribution of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio), the molecular ion region will show two peaks of nearly equal intensity, separated by 2 m/z units (M^+ and $M+2^+$).

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Predicted ESI-MS Adducts:

Adduct	Predicted m/z
$[M+H]^+$	265.948, 267.946
$[M+Na]^+$	287.930, 289.928
$[M-H]^-$	263.933, 265.931

(Data derived from predictive models)[1]

Key Fragmentation Pathways:

The fragmentation of the protonated molecule (m/z 265.9/267.9) would likely proceed through several key pathways:

- Loss of SO_2NH_2: Cleavage of the C-S bond can lead to the loss of the sulfonamide group as a radical, though loss of SO_2 and NH_2 separately is more common.
- Loss of SO_2 (64 Da): A common fragmentation pathway for sulfonamides is the loss of sulfur dioxide, leading to a fragment ion at m/z 201.9/203.9.
- Loss of NH_2 (16 Da): Loss of the amino radical can occur.
- Cleavage of the Methoxy Group: Loss of a methyl radical ($\bullet CH_3$, 15 Da) or formaldehyde (CH_2O, 30 Da) from the methoxy group are also possible fragmentation routes.

The following diagram illustrates a plausible fragmentation pathway for **2-Bromo-5-methoxybenzene-1-sulfonamide**.

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Sources

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- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Bromo-5-methoxybenzene-1-sulfonamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1439786/docs#spectroscopic-characterization-of-2-bromo-5-methoxybenzene-1-sulfonamide-a-technical-guide]

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